

2-Bromo-4-methoxyaniline CAS number and properties

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Bromo-4-methoxyaniline

Cat. No.: B1279053

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An In-Depth Technical Guide to **2-Bromo-4-methoxyaniline**: Synthesis, Properties, and Applications

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **2-Bromo-4-methoxyaniline** (CAS No: 32338-02-6), a pivotal intermediate in modern organic synthesis. Designed for researchers, chemists, and professionals in drug development, this document delves into the compound's core properties, synthesis protocols, reactivity, and critical applications, with a focus on the underlying scientific principles that govern its utility.

Introduction and Strategic Importance

2-Bromo-4-methoxyaniline, also known as 4-Amino-3-bromoanisole or 2-Bromo-p-anisidine, is a substituted aniline derivative whose strategic importance is derived from its unique trifunctional structure.^[1] The presence of an amine (-NH₂), a bromo (-Br), and a methoxy (-OCH₃) group on a benzene ring provides a versatile scaffold for constructing complex molecular architectures. This unique arrangement of functional groups allows for selective and orthogonal chemical transformations, making it a highly sought-after building block in the synthesis of pharmaceuticals, agrochemicals, and fine chemicals. Its CAS number is 32338-02-6.^{[1][2][3]}

The bromine atom serves as an excellent leaving group and a handle for palladium-catalyzed cross-coupling reactions, while the nucleophilic amine and the electron-donating methoxy

group modulate the reactivity of the aromatic ring. This guide will explore the causality behind its synthetic utility and provide practical, field-proven insights into its handling and application.

Physicochemical and Structural Properties

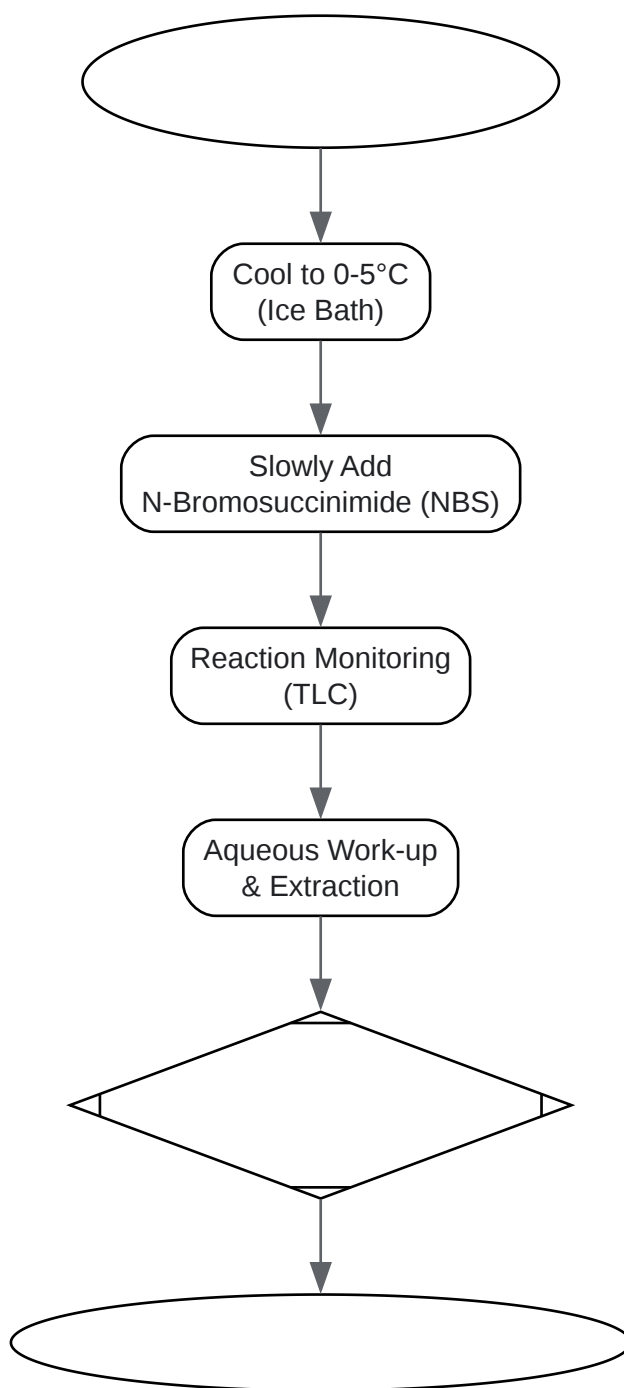
Understanding the fundamental properties of **2-Bromo-4-methoxyaniline** is crucial for its effective use in a laboratory or industrial setting. The compound typically appears as a brown-yellow powder or solid.

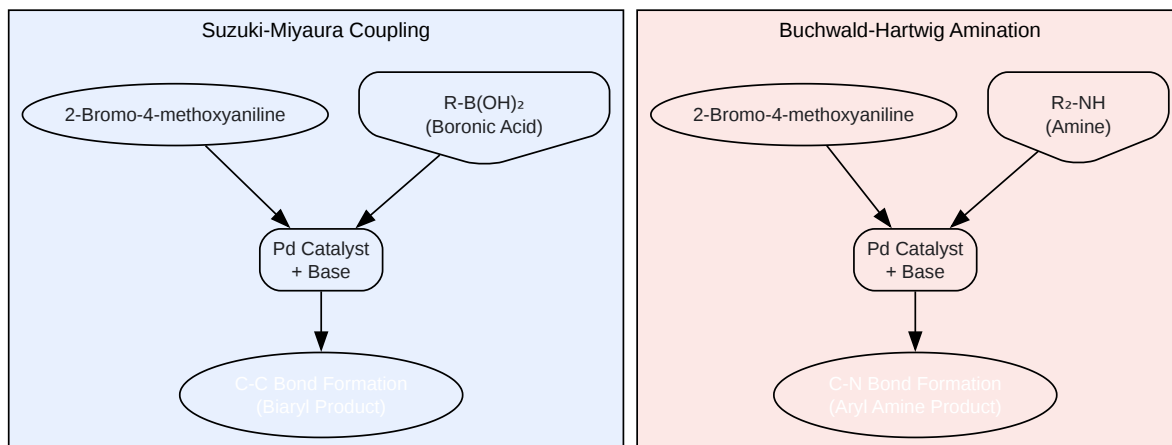
Data Summary Table

Property	Value	Source(s)
CAS Number	32338-02-6	[1] [2] [3]
Molecular Formula	C ₇ H ₈ BrNO	[2] [3]
Molecular Weight	202.05 g/mol	[2] [3]
Appearance	Brown-yellow powder/solid	
Boiling Point	265.1 ± 20.0 °C at 760 mmHg	
Melting Point	64 °C	[4]
Density	1.5 ± 0.1 g/cm ³	
Purity	Typically ≥96-98%	[1]

Molecular Structure and Reactivity Analysis

The reactivity of **2-Bromo-4-methoxyaniline** is dictated by the interplay of its three key functional groups. The electron-donating methoxy and amino groups activate the aromatic ring towards electrophilic substitution, while also directing incoming electrophiles. The bromine atom, positioned ortho to the amine and meta to the methoxy group, is the primary site for cross-coupling reactions.





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- To cite this document: BenchChem. [2-Bromo-4-methoxyaniline CAS number and properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1279053#2-bromo-4-methoxyaniline-cas-number-and-properties]

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